

Technical Guide: Physicochemical Properties of 2,5-Dimethylphenylacetyl Chloride

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Compound of Interest

Compound Name: 2,5-Dimethylphenylacetyl chloride

Cat. No.: B1291447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and density of **2,5-Dimethylphenylacetyl chloride** (CAS No. 55312-97-5), an important intermediate in organic synthesis. The document outlines key physical constants, detailed experimental protocols for their determination, and a schematic for its synthesis.

Quantitative Data Summary

The physicochemical properties of **2,5-Dimethylphenylacetyl chloride** are summarized in the table below. It is important to note the variability in reported values across different sources, which may be attributed to different experimental conditions or sample purity.

Property	Value	Source(s)
Boiling Point	235-237 °C	[1]
323.57 °C	[2]	
240-245 °C	[3]	
Density	Approx. 1.06 g/mL	[1]
Specific Gravity	1.102 at 25 °C	[3]
Molecular Formula	C ₁₀ H ₁₁ ClO	[1] [2] [4]
Molecular Weight	182.65 g/mol	[4]
Melting Point	-7 °C	[1]
Appearance	Colorless or light yellow liquid	[1]
Pale yellow clear liquid	[3]	

Experimental Protocols

Accurate determination of boiling point and density is critical for the characterization and application of **2,5-Dimethylphenylacetyl chloride**. Standard methodologies are detailed below.

Boiling Point Determination (Thiele Tube Method)

This micro-boiling point method is suitable when only a small sample volume is available.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Heat source (Bunsen burner or oil bath)
- Mineral oil or other suitable heating fluid

Procedure:

- Sample Preparation: Add a few milliliters of **2,5-Dimethylphenylacetyl chloride** into the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with the open end submerged in the liquid.
- Apparatus Assembly: Attach the test tube to the thermometer. The bulb of the thermometer should be level with the sample.
- Heating: Insert the assembly into the Thiele tube containing mineral oil. The side arm of the Thiele tube should be heated gently and evenly.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Measurement: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the capillary tube.[\[4\]](#)

Density Determination (Pycnometer Method)

The pycnometer method provides a precise measurement of liquid density.

Apparatus:

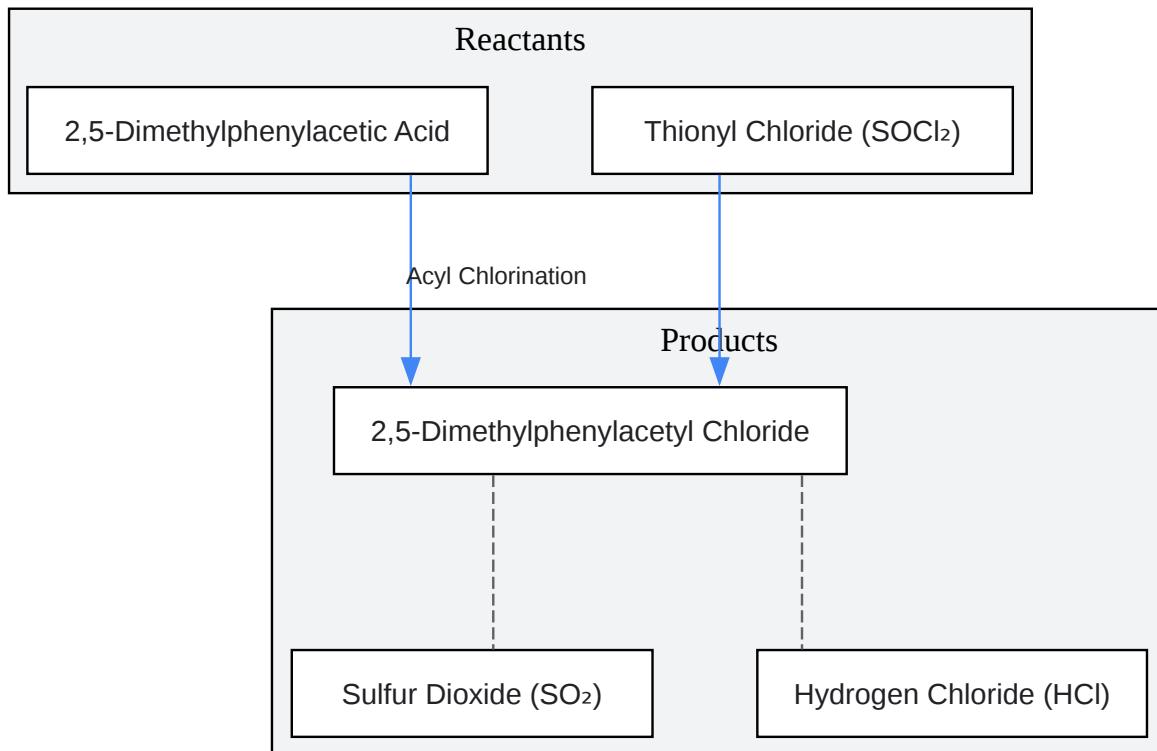
- Pycnometer (a glass flask with a specific, known volume)
- Analytical balance (accurate to ± 0.001 g)
- Thermometer
- Water bath (for temperature control)

Procedure:

- Mass of Empty Pycnometer: Thoroughly clean and dry the pycnometer and weigh it on the analytical balance. Record this mass.
- Sample Filling: Fill the pycnometer with **2,5-Dimethylphenylacetyl chloride**, ensuring no air bubbles are trapped. Place the stopper and wipe away any excess liquid.
- Temperature Equilibration: Place the filled pycnometer in a water bath set to a specific temperature (e.g., 25 °C) until the sample reaches thermal equilibrium.
- Mass of Filled Pycnometer: Remove the pycnometer from the bath, dry the exterior, and weigh it. Record this mass.
- Calculation: The density is calculated using the following formula:
 - Density (ρ) = (Mass of filled pycnometer - Mass of empty pycnometer) / Volume of pycnometer
 - The exact volume of the pycnometer can be determined by performing the same procedure with a reference liquid of known density, such as deionized water.

Synthesis Pathway

2,5-Dimethylphenylacetyl chloride is commonly synthesized via the acylation of 2,5-dimethylphenylacetic acid. The reaction typically employs thionyl chloride (SOCl_2) as the chlorinating agent.[\[1\]](#)



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Caption: Synthesis of **2,5-Dimethylphenylacetyl Chloride**.

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